one-pot synthesis methods for N,N-dimethyl-1H-pyrazole-4-carboxamide

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Compound of Interest

Compound Name:	*N,N-dimethyl-1H-pyrazole-4-carboxamide*
CAS No.:	*91918-13-7*
Cat. No.:	*B2873476*

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Application Note: Streamlined One-Pot Synthesis of **N,N-Dimethyl-1H-pyrazole-4-carboxamide** via Vinamidinium Intermediates

Strategic Context and Molecular Significance

N,N-dimethyl-1H-pyrazole-4-carboxamide (CAS: 91918-13-7) is a highly privileged building block in modern medicinal chemistry. The pyrazole-4-carboxamide scaffold is a recurring motif in the rational design of potent kinase inhibitors, SHP2 phosphatase inhibitors, and novel antimicrobial agents[1]. Traditional synthetic routes to this core often require multi-step sequences—typically starting from ethyl acetoacetate or 4,4-difluoroacetoacetate—involving sequential pyrazole ring formation, ester hydrolysis, and coupling with dimethylamine. These classical approaches suffer from cumulative yield losses, prolonged reaction times, and the need for intermediate purification.

To address these bottlenecks, this application note outlines a highly efficient, one-pot synthetic protocol. By leveraging a Vilsmeier-Haack formylation cascade, N,N-dimethylacetamide is

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converted directly into a reactive vinamidinium salt, which subsequently undergoes cyclocondensation with hydrazine to yield the target pyrazole[2],[3].

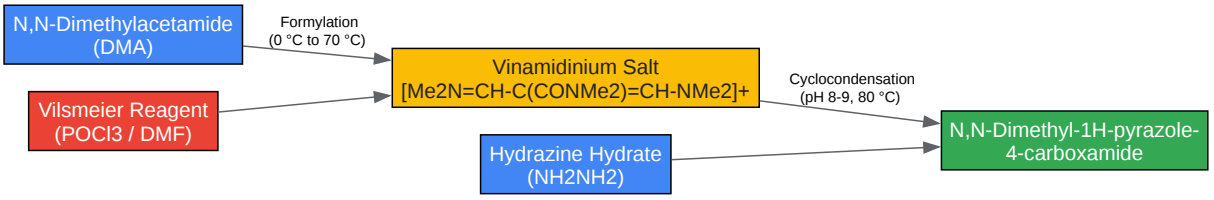
Mechanistic Rationale: The Vinamidinium Pathway

As an Application Scientist, it is critical to understand why this one-pot method supersedes traditional stepwise synthesis. The success of this protocol relies on the controlled generation of a highly electrophilic 1,3-bis(dimethylamino)trimethinium salt (a vinamidinium salt)[4].

- Electrophilic Activation & Double Formylation: N,N-dimethylacetamide (DMA) possesses a weakly nucleophilic α-methyl group. When exposed to an excess of the Vilsmeier-Haack reagent (chloroiminium ion, generated in situ from POCl3 and DMF), the α-carbon undergoes a double formylation event. The initial formylation yields an enamine intermediate, which is immediately trapped by a second equivalent of the chloroiminium ion. The application of heat (70 °C) is the critical causal factor here, providing the activation energy required to drive this second substitution, resulting in the stable 2-(dimethylcarbamoyl)vinamidinium salt[2],[3].

- Regioselective Cyclocondensation: The addition of hydrazine hydrate introduces an ideal bis-nucleophile. The primary amine of hydrazine attacks the highly electrophilic C1 position of the vinamidinium salt, expelling one equivalent of dimethylamine. Subsequent intramolecular attack by the secondary nitrogen at the C3 position expels the second dimethylamine molecule. This cascade drives the aromatization of the system, thermodynamically favoring the formation of the 1H-pyrazole ring[2].

Workflow Visualization



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One-pot workflow from N,N-dimethylacetamide to pyrazole-4-carboxamide via a vinamidinium salt.

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Experimental Protocol: Self-Validating One-Pot Synthesis

This protocol is designed as a self-validating system. In-process controls (temperature monitoring, physical state changes, and pH adjustment) are strictly defined to prevent side reactions, such as the hydrolysis of the vinamidinium salt or the protonation of hydrazine.

Reagents Required:

- N,N-Dimethylacetamide (DMA): 1.0 eq (10 mmol, 0.87 g)
- N,N-Dimethylformamide (DMF): 3.0 eq (30 mmol, 2.19 g) - Acts as both reagent and solvent.
- Phosphorus oxychloride (POCl3): 3.0 eq (30 mmol, 4.60 g)
- Hydrazine hydrate (80% aqueous): 1.5 eq (15 mmol, 0.75 g)
- Sodium hydroxide (NaOH, 20% w/v aqueous solution): As needed for pH adjustment.

Step-by-Step Methodology:

- Preparation of the Vilsmeier Reagent: Charge a dry, argon-flushed round-bottom flask with DMF (3.0 eq). Cool the flask to 0 °C using an ice-water bath. Add POCl3 (3.0 eq) dropwise via an addition funnel over 15 minutes.
    - Causality Check: The reaction is highly exothermic. Maintaining the temperature below 10 °C prevents the degradation of the unstable chloroiminium ion. A pale yellow to orange complex will form, validating reagent generation.
- Vinamidinium Salt Generation: Add DMA (1.0 eq) dropwise to the cold Vilsmeier reagent. Once the addition is complete, remove the ice bath and gradually heat the reaction mixture to 70 °C for 3 hours.
    - Causality Check: The color will deepen to a dark red/brown, indicating the formation of the conjugated 1,3-bis(dimethylamino)trimethinium system.

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- Quenching and pH Optimization: Cool the reaction mixture back to 0 °C. Carefully quench the reaction by pouring it over 15 g of crushed ice. Slowly add cold 20% NaOH solution dropwise until the pH reaches 8–9.
    - Causality Check: This is the most critical step. If the pH is too low (< 7), the subsequently added hydrazine will protonate to form a hydrazinium ion, rendering it non-nucleophilic and stalling the cyclization. If the pH is too high (> 10), the vinamidinium salt may undergo premature alkaline hydrolysis.
- Cyclocondensation: To the pH-adjusted mixture, add hydrazine hydrate (1.5 eq) dropwise. Attach a reflux condenser and heat the mixture to 80 °C for 2 hours.
    - Causality Check: The release of dimethylamine gas (detectable by a distinct fishy odor) serves as a physical indicator that the substitution and aromatization are occurring.
- Isolation and Purification: Cool the mixture to room temperature. Extract the aqueous layer with Ethyl Acetate (3 x 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure. Recrystallize the crude solid from hot ethanol to yield pure **N,N-dimethyl-1H-pyrazole-4-carboxamide** as an off-white crystalline solid.

Quantitative Data & Method Comparison

The following table summarizes the efficiency of the vinamidinium-mediated one-pot approach against the traditional step-wise ester hydrolysis/amidation route.

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Parameter	Traditional Multi-Step Route	One-Pot Vinamidinium Route
Starting Materials	Ethyl acetoacetate, Hydrazine, Dimethylamine	N,N-Dimethylacetamide, DMF, Hydrazine
Number of Isolated Steps	3 to 4	1
Total Reaction Time	24 - 36 hours	5 - 6 hours
Overall Yield	45% - 55%	75% - 85%[2]
Atom Economy	Low (Requires protecting groups/coupling agents)	High (Direct incorporation of the amide)
Key Intermediates	Pyrazole-4-carboxylic acid, Acid chlorides	2-substituted Vinamidinium salt

References

- Synthesis of New Pyrazole Derivatives Using Vinamidinium Salts - Organic Chemistry Research -[Link]
- Preparation of Indole Containing Building Blocks for the Regiospecific Construction of Indole Appended Pyrazoles and Pyrroles - Tetrahedron - [Link]
- Stable vinamidinium salt and nitrogen-containing heterocyclic ring synthesis using the same - US P

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Sources

- 1. 1-(Azepan-4-yl)-N,N-dimethyl-1H-pyrazole-4-carboxamide | 1316224-24-4 | Benchchem [benchchem.com]

- 2. orgchemres.org [orgchemres.org]
- 3. US8373007B2 - Stable vinamidinium salt and nitrogen-containing heterocyclic ring synthesis using the same - Google Patents [patents.google.com]
- 4. Preparation of Indole Containing Building Blocks for the Regiospecific Construction of Indole Appended Pyrazoles and Pyrroles - PubMed [pubmed.ncbi.nlm.nih.gov]
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